

In-Depth Technical Guide: N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide

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Compound of Interest

Compound Name: *N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide*

Cat. No.: *B1320945*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, and chemical data for **N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide** (CAS No. 1021339-26-3). Due to the limited availability of public research data, this document primarily summarizes information from supplier safety data sheets and publicly accessible patent literature. Currently, detailed experimental protocols for biological assays and elucidated signaling pathways involving this specific compound are not extensively published.

Chemical and Physical Properties

N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide is a halogenated heterocyclic compound. A summary of its key chemical identifiers and properties is provided below.

| Property | Value | Reference |
|-------------------|---|---|
| CAS Number | 1021339-26-3 | [1] [2] |
| Molecular Formula | C ₁₀ H ₁₃ CIN ₂ O ₂ | [1] [2] |
| Molecular Weight | 228.68 g/mol | [1] [2] |
| MDL Number | MFCD10574975 | [1] |
| Appearance | Solid (form not specified) | |
| Storage | Room temperature | [2] |

Safety Data Sheet (SDS) Summary

The following tables summarize the key safety information derived from the Safety Data Sheet provided by Matrix Scientific. It is important to note that the toxicological properties of this product have not been fully investigated.

Hazard Identification

| Hazard Statement | GHS Classification |
|-------------------------------------|--------------------------------|
| May cause an allergic skin reaction | Skin Sensitization, Category 1 |
| Causes serious eye irritation | Eye Irritation, Category 2A |
| Irritant | Not specified |

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. |
| Skin Contact | Gently and thoroughly wash the affected area with running water and non-abrasive soap. Cover the affected area with an emollient. Seek medical attention. Wash contaminated clothing before reusing. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention. |
| Ingestion | May be harmful by ingestion. Seek medical attention. |

Handling and Storage

| Aspect | Recommendation |
|----------|--|
| Handling | Avoid prolonged exposure. Do not get in eyes, on skin, or on clothing. Use only in a chemical fume hood. Wear protective safety goggles, chemical-resistant gloves, and protective clothing. |
| Storage | Keep container tightly closed. Store in a cool, dry, well-ventilated place. |

Personal Protection

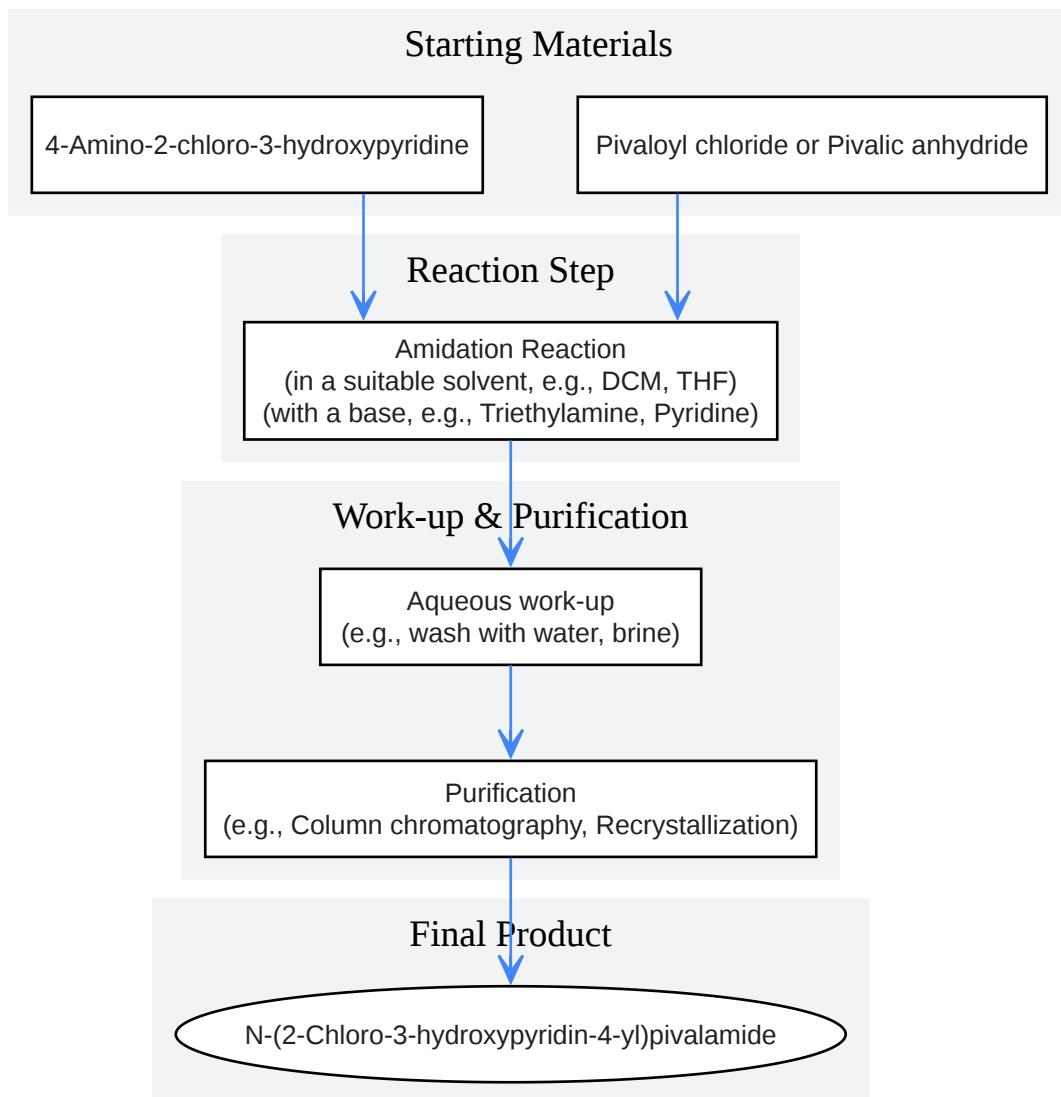
| Protection Type | Specification |
|------------------------|---|
| Eye/Face Protection | Protective safety goggles. |
| Hand Protection | Chemical-resistant gloves. |
| Body Protection | Protective clothing and chemical-resistant boots. |
| Respiratory Protection | Use in a chemical fume hood. |

Experimental Information

Detailed, peer-reviewed experimental protocols for the synthesis and biological evaluation of **N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide** are not readily available in the public domain. The primary source of information regarding its synthesis is found within patent literature.

Synthesis Workflow

The synthesis of **N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide**, as inferred from related chemical literature, would likely involve the amidation of a corresponding aminopyridine precursor. A generalized, hypothetical workflow is presented below. It is crucial to consult the specific patent (US2011/0028467 A1) for the detailed experimental procedure.



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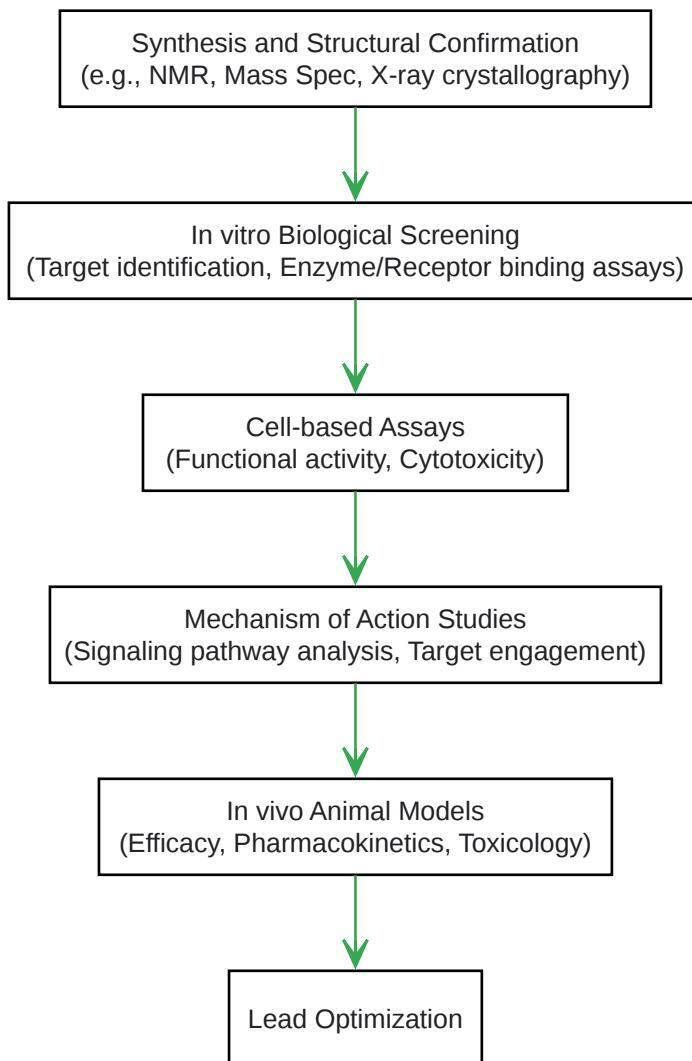
Caption: Hypothetical synthesis workflow for **N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide**.

Biological Activity and Signaling Pathways

There is currently no publicly available information detailing the specific biological activity, mechanism of action, or associated signaling pathways for **N-(2-Chloro-3-hydroxypyridin-4-yl)pivalamide**. This compound is listed in a patent (US2011/0028467 A1), suggesting it may have been investigated for a particular biological application, but the specific details are not disclosed in readily accessible sources. Researchers interested in this compound should consult the full patent documentation for any disclosed biological data or intended use.

Logical Relationship for Further Research

The logical progression for further investigation of this compound would involve a series of standard preclinical research steps.



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Caption: Standard workflow for the preclinical development of a novel chemical entity.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete or exhaustive overview of all available data. It is essential to consult the original Safety Data Sheet and any cited literature for complete and accurate information. The user assumes all responsibility for the safe handling and use of this chemical.

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References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 2. calpaclab.com [calpaclab.com]
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